

Essential Safety and Logistical Information for Handling 1-(2-Thienyl)acetone

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Compound of Interest

Compound Name: 1-(2-Thienyl)acetone

Cat. No.: B182387

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides crucial guidance on the proper handling, personal protective equipment (PPE), and disposal of **1-(2-Thienyl)acetone**, fostering a secure research environment.

Hazard Identification and Personal Protective Equipment (PPE)

1-(2-Thienyl)acetone is classified as an irritant and is harmful if swallowed. It can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[\[1\]](#) Therefore, strict adherence to PPE protocols is mandatory.

Minimum PPE Requirements:

- Hand Protection: Disposable nitrile gloves are the minimum requirement for incidental contact.[\[2\]](#) If prolonged contact is anticipated, consider double-gloving or using thicker, chemical-resistant gloves.
- Eye and Face Protection: Chemical safety goggles are essential to protect against splashes. [\[2\]](#)[\[3\]](#) A face shield should be worn in addition to goggles when there is a significant risk of splashing.[\[2\]](#)
- Skin and Body Protection: A laboratory coat must be worn to protect street clothes and skin. [\[2\]](#)[\[4\]](#) Ensure that legs are covered and closed-toe shoes are worn.[\[4\]](#)

- Respiratory Protection: Work with **1-(2-Thienyl)acetone** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[4]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-(2-Thienyl)acetone** is provided in the table below.[1][5][6]

Property	Value
Molecular Formula	C ₇ H ₈ OS
Molecular Weight	140.20 g/mol
Appearance	Not specified (assumed liquid)
Primary Hazards	Irritant, Harmful if swallowed

Experimental Protocol: Preparation of a Standard Solution

This protocol outlines the steps for safely preparing a standard solution of **1-(2-Thienyl)acetone**.

Materials:

- 1-(2-Thienyl)acetone**
- Appropriate solvent (e.g., ethanol, methanol)
- Volumetric flasks with stoppers
- Pipettes and pipette bulbs
- Beakers
- Analytical balance

Procedure:

- Preparation: Don all required PPE as outlined in Section 1. Ensure the chemical fume hood is operational.
- Weighing: Accurately weigh the required amount of **1-(2-Thienyl)acetone** in a tared beaker on an analytical balance within the fume hood.
- Dissolution: Carefully add a small amount of the chosen solvent to the beaker to dissolve the **1-(2-Thienyl)acetone**.
- Transfer: Quantitatively transfer the dissolved solution to the appropriate volumetric flask using a funnel.
- Dilution: Rinse the beaker with a small amount of solvent and add the rinsing to the volumetric flask. Repeat this step two to three times to ensure all the compound is transferred.
- Final Volume: Add the solvent to the volumetric flask until the meniscus reaches the calibration mark.
- Mixing: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Labeling: Clearly label the volumetric flask with the name of the compound, concentration, solvent, and date of preparation.

Operational and Disposal Plans

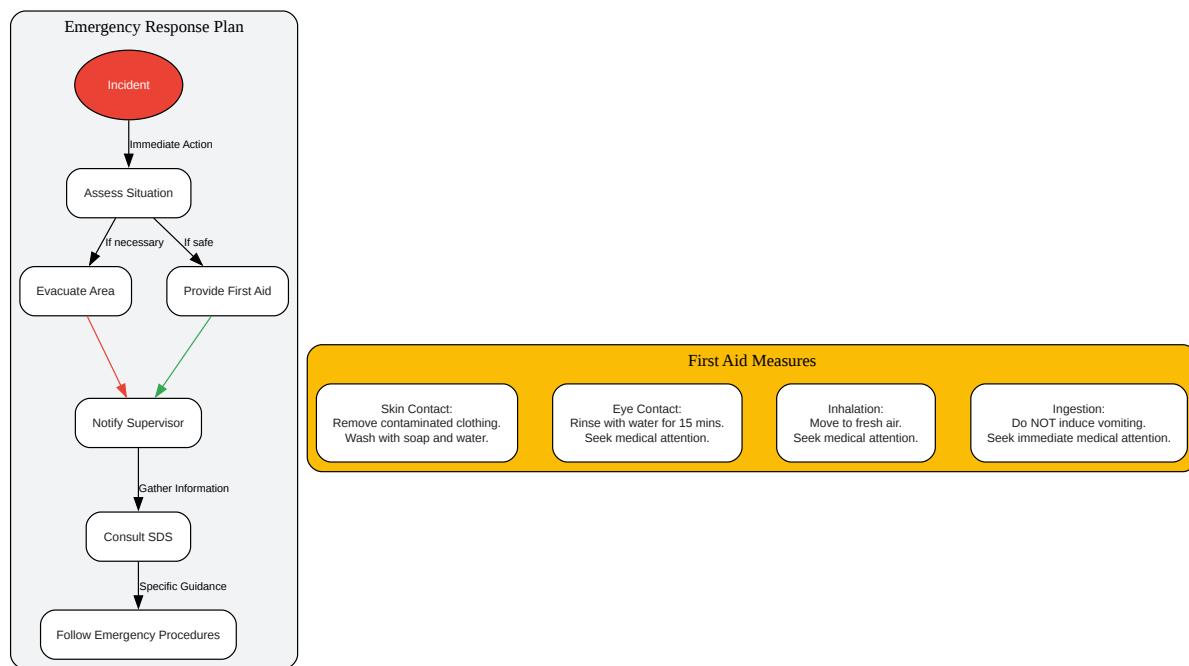
A systematic workflow is critical for safely managing **1-(2-Thienyl)acetone** from receipt to disposal.

Caption: Safe Handling Workflow for **1-(2-Thienyl)acetone**.

Disposal: All waste containing **1-(2-Thienyl)acetone**, including empty containers, contaminated gloves, and solutions, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not pour down the drain.

Emergency Response

In the event of an exposure or spill, immediate and appropriate action is crucial.

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Caption: Emergency Response for **1-(2-Thienyl)acetone** Incidents.

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